

physical properties of 2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride

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Compound of Interest

Compound Name: 2,2,5,7,8-pentamethylchroman-6-sulfonyl Chloride

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Technical Guide: 2,2,5,7,8-Pentamethylchroman-6-sulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, synthesis, and key applications of **2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride**, a crucial reagent in modern peptide chemistry.

Core Physical Properties

2,2,5,7,8-Pentamethylchroman-6-sulfonyl chloride, commonly abbreviated as Pmc-Cl, is a white to off-white powder.^[1] Its primary application is in peptide synthesis, where it serves as a precursor for the 2,2,5,7,8-pentamethylchroman-6-sulfonyl (Pmc) protecting group, particularly for the guanidinium side chain of arginine.^{[2][3][4]}

The following table summarizes the key physical and chemical properties of this compound.

Property	Value	Source(s)
Molecular Formula	$C_{14}H_{19}ClO_3S$	[5]
Molecular Weight	302.82 g/mol	
Melting Point	77-82 °C	
Appearance	Powder	
CAS Number	112160-39-1	[1][5]
Boiling Point	Not readily available in cited literature	
Density	Not readily available in cited literature	
Solubility	Soluble in chloroform	[6]

Experimental Protocols

Synthesis of 2,2,5,7,8-Pentamethylchroman-6-sulfonyl Chloride

The synthesis of **2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride** is a two-step process initiated from 2,2,5,7,8-pentamethylchroman-6-ol.[6]

Step 1: Sulfonation

- Dissolve 2,2,5,7,8-pentamethylchroman-6-ol in anhydrous chloroform in a reaction vessel equipped with a stirring mechanism and a means for temperature control.
- Cool the solution to a temperature range of 0–5°C using an ice bath.
- Slowly add chlorosulfonic acid to the cooled solution while maintaining vigorous stirring. The reaction is an electrophilic aromatic substitution.[6]
- Continue the reaction for a period of 4–6 hours within the 0–5°C temperature range to ensure the formation of the sulfonic acid intermediate.[6]

Step 2: Chlorination

- Following the sulfonation, carefully add thionyl chloride to the reaction mixture.
- Heat the mixture to reflux, maintaining a temperature of 70–80°C, for 2–3 hours. This step converts the sulfonic acid to the desired sulfonyl chloride.[6]
- After the reaction is complete, the product can be isolated and purified using standard organic chemistry techniques, such as extraction and crystallization. The reported yield for this two-step process is approximately 53%. [6]

Melting Point Determination

The melting point of **2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride** can be determined using a standard melting point apparatus.

- Ensure the sample of **2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride** is dry and finely powdered.
- Pack a small amount of the powdered sample into a capillary tube, ensuring a column height of approximately 3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a steady and slow rate, approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- Observe the sample through the magnifying lens. Record the temperature at which the first signs of melting are observed and the temperature at which the entire sample has transitioned to a liquid state. This range represents the melting point of the substance.

Application in Peptide Synthesis: A Workflow

2,2,5,7,8-Pentamethylchroman-6-sulfonyl chloride is instrumental in the preparation of Fmoc-Arg(Pmc)-OH, an amino acid derivative widely used in Fmoc-based solid-phase peptide synthesis (SPPS).[2][3] The Pmc group protects the highly basic guanidinium side chain of arginine during peptide chain elongation.[3][4] The following diagram illustrates the general workflow of incorporating an Arg(Pmc) residue into a growing peptide chain.



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Caption: Workflow for incorporating an Arg(Pmc) residue in Fmoc-based solid-phase peptide synthesis.

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References

- 1. 2,2,5,7,8-Pentamethyl-chromane-6-sulfonyl chloride = 97.0 HPLC 112160-39-1 [sigmaaldrich.com]
- 2. peptide.com [peptide.com]
- 3. benchchem.com [benchchem.com]
- 4. Advances in Fmoc solid-phase peptide synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. 2,2,5,7,8-pentamethylchroman-6-sulfonyl Chloride | RUO [benchchem.com]
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